

A Technical Guide to 2,3-Dihydroxypropyl Methacrylate for Research Applications

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Compound of Interest

Compound Name: *2,3-Dihydroxypropyl methacrylate*

Cat. No.: B7721761

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **2,3-Dihydroxypropyl methacrylate** (DHPMA), also known as glyceryl monomethacrylate (GMA), a versatile monomer crucial for the development of advanced biomaterials and polymer systems. Its unique structure, featuring a polymerizable methacrylate group and a hydrophilic diol, makes it an essential component in hydrogel synthesis, drug delivery systems, and biocompatible coatings.

Commercial Availability

2,3-Dihydroxypropyl methacrylate is available for research purposes from a variety of chemical suppliers. These companies offer the monomer in different quantities and purities, often with inhibitors to prevent premature polymerization. When selecting a supplier, it is crucial to consider the purity of the monomer, as the presence of isomers, such as 1,3-dihydroxypropyl methacrylate, can influence polymerization kinetics and the final properties of the material.[\[1\]](#)

Table 1: Commercial Suppliers of **2,3-Dihydroxypropyl Methacrylate**

Supplier	Available Quantities	Notes
--INVALID-LINK--	Research quantities	Provides detailed product information including CAS number and molecular weight. [2]
--INVALID-LINK--	Research to bulk quantities	Offers the compound for biomedical applications, particularly in drug delivery systems.[3]
--INVALID-LINK--	25g, and other research quantities	Marketed as Glycerol Monomethacrylate, highlighted for its use in hydrogel preparation.[4][5]
--INVALID-LINK--	25g	Distributes Polysciences' Glycerol Monomethacrylate.[4]
--INVALID-LINK--	Research quantities	Emphasizes its importance in biomaterials for applications like drug delivery and tissue engineering.[1]
--INVALID-LINK--	Inquire for quantities	A manufacturer of chemical reagents since 1992.[6]
Various Chinese Manufacturers	Bulk quantities	China is a significant hub for chemical manufacturing, offering competitive pricing.[7]

Physicochemical Properties

Understanding the physicochemical properties of DHPMA is fundamental to its application in research and development.

Table 2: Physicochemical Data of **2,3-Dihydroxypropyl Methacrylate**

Property	Value	Source
CAS Number	5919-74-4	[1] [2] [3]
Molecular Formula	C ₇ H ₁₂ O ₄	[2] [3]
Molecular Weight	160.17 g/mol	[1] [2] [3]
Boiling Point	140°C at 0.6 mmHg	[3]
Refractive Index (n _{20/D})	1.470	[3]
Hydrogen Bond Donor Count	2	[2]

Key Research Applications

The bifunctional nature of DHPMA, combining a reactive vinyl group with two hydrophilic hydroxyl groups, makes it a valuable monomer in various research fields:

- **Hydrogels:** DHPMA is extensively used to synthesize hydrogels, which are three-dimensional polymer networks capable of absorbing large amounts of water.[\[4\]](#)[\[8\]](#) These hydrogels are investigated for applications such as contact lenses, wound dressings, and controlled drug release systems.[\[8\]](#)
- **Biocompatible Materials:** Due to its structural similarity to natural glycerol, polymers derived from DHPMA are often non-toxic and non-immunogenic, making them suitable for creating biocompatible materials for medical devices and tissue engineering scaffolds.[\[1\]](#)
- **Drug Delivery:** The hydrophilic matrix of DHPMA-based hydrogels allows for the controlled and sustained release of therapeutic agents.[\[1\]](#)[\[3\]](#)
- **Dental and Medical Materials:** It is a component in the formulation of dental resins and other biocompatible devices.[\[1\]](#)[\[5\]](#)
- **Coatings and Adhesives:** In materials science, DHPMA is used in radiation-curing systems for coatings, inks, and adhesives, providing hydrophilicity, good adhesion, and flexibility.[\[8\]](#)

Experimental Protocols

Example Protocol: Synthesis of a Poly(2,3-dihydroxypropyl methacrylate) Hydrogel

This protocol outlines a typical free-radical polymerization method to synthesize a DHPMA hydrogel, a common procedure in biomaterials research.

Materials:

- **2,3-Dihydroxypropyl methacrylate (DHPMA)** monomer
- Cross-linking agent (e.g., ethylene glycol dimethacrylate, EGDMA)
- Photoinitiator (e.g., 2-hydroxy-2-methylpropiophenone)
- Phosphate-buffered saline (PBS) or deionized water
- UV light source (365 nm)

Procedure:

- Monomer Solution Preparation: In a suitable vessel, prepare the monomer solution by mixing DHPMA with the desired molar ratio of the cross-linking agent, EGDMA.
- Initiator Addition: Add the photoinitiator to the monomer mixture at a specific concentration (e.g., 0.5 mol% relative to the monomer). Ensure the initiator is completely dissolved, which can be facilitated by gentle vortexing or sonication.
- Molding: Transfer the solution into a mold of the desired shape and dimensions for the hydrogel.
- Photopolymerization: Expose the mold to UV radiation (e.g., at an intensity of less than 20 mW/cm²) for a sufficient duration (e.g., 5-10 minutes) to ensure complete polymerization.^[9] The exact time will depend on the initiator concentration and light intensity.
- Hydration and Purification: After polymerization, carefully remove the hydrogel from the mold. Submerge it in a large volume of PBS or deionized water to swell and to leach out any

unreacted monomers or initiator. The washing solution should be exchanged several times over a period of 48-72 hours to ensure complete purification.

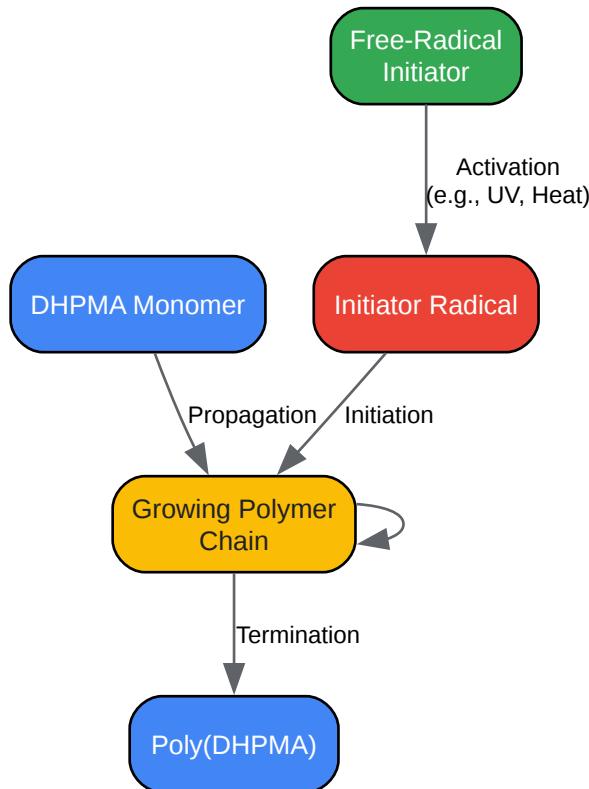
- Characterization: The resulting hydrogel can then be characterized for its swelling behavior, mechanical properties, and biocompatibility using various analytical techniques.

Visualizing Workflows and Pathways

Synthesis of a DHPMA-based Polymer

The following diagram illustrates the general free-radical polymerization process for creating a linear poly(DHPMA) chain.

General Free-Radical Polymerization of DHPMA



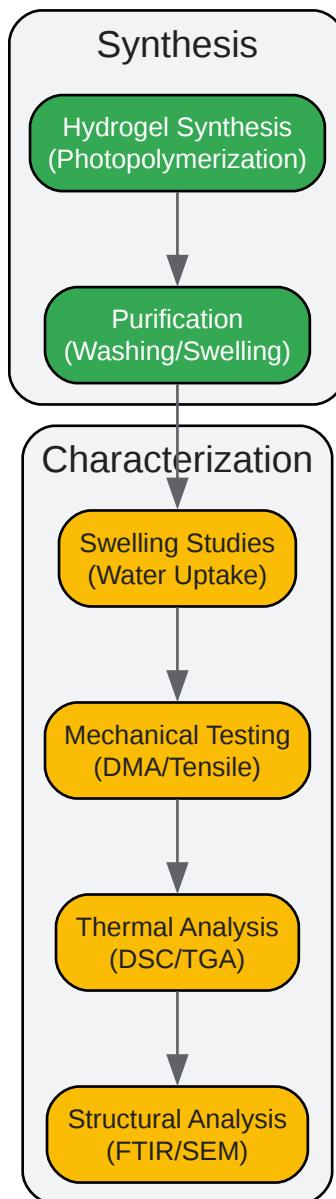
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Caption: Free-Radical Polymerization of DHPMA.

Hydrogel Characterization Workflow

This diagram outlines a typical experimental workflow for the characterization of a newly synthesized hydrogel.

Hydrogel Characterization Workflow



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Caption: Hydrogel Characterization Workflow.

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